

Commercial Availability & Technical Guide: 1-Azido-3-iodobenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Azido-3-iodobenzene

CAS No.: 54467-96-8

Cat. No.: B1523093

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Part 1: Executive Summary

1-Azido-3-iodobenzene (CAS: 54467-96-8) represents a high-value bifunctional scaffold in modern medicinal chemistry. Its strategic importance lies in its orthogonality: it possesses two distinct reactive handles—an azide group (-N₃) for "Click" chemistry (CuAAC) and an iodine atom (-I) for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira).

This dual functionality allows researchers to use the compound as a molecular "hub," enabling the modular assembly of proteolysis targeting chimeras (PROTACs), photoaffinity probes, and fragment-based drug candidates. While commercially available, its supply chain is constrained by the safety logistics of transporting organic azides. This guide provides a comprehensive analysis of its procurement, synthesis, and application.

Part 2: Chemical Profile & Properties[1]

Before procurement or synthesis, it is critical to understand the physicochemical constraints of the molecule. The iodine atom stabilizes the azide moiety relative to lower molecular weight analogues (improving the C/N ratio), but the compound remains shock-sensitive and light-sensitive.

Table 1: Physicochemical Specifications

Property	Data	Note
IUPAC Name	1-Azido-3-iodobenzene	Also known as 3-Iodophenyl azide
CAS Number	54467-96-8	Verify against 53694-87-4 (para-isomer)
Molecular Formula	C ₆ H ₄ IN ₃	
Molecular Weight	245.02 g/mol	High iodine mass aids crystallinity
Physical State	Low-melting solid or Oil	Often supplied as a solution (e.g., in TBME)
Boiling Point	Decomposes	Do not distill at atmospheric pressure
Storage	-20°C, Dark, Inert Gas	Light induces nitrene formation

Part 3: Commercial Landscape

Availability Status

Direct commercial sourcing is the preferred route for small-scale (mg to gram) needs to avoid the hazards of azide synthesis. However, due to shipping regulations regarding potentially explosive materials, many vendors supply this reagent as a 0.5 M solution (typically in tert-butyl methyl ether, TBME) rather than a neat solid.

Major Suppliers & Grades

- Primary Vendors: Sigma-Aldrich (MilliporeSigma), Enamine, Combi-Blocks.
- Purity: Typically >95% (NMR/GC).
- Lead Time: Stock items usually ship within 1-2 weeks; bulk orders (>10g) often trigger "Dangerous Goods" shipping delays (4-6 weeks).

- Cost Analysis: High. The synthesis involves hazardous steps, keeping the price premium. Expect ~

200 per gram for high-purity research grade.

Part 4: Synthesis & Manufacturing (Expertise & Experience)

When commercial stock is unavailable or cost-prohibitive, in-house synthesis is a viable alternative. The "Expertise" here dictates avoiding direct iodination of phenyl azide (poor regioselectivity). Instead, the Sandmeyer-type azidation of 3-iodoaniline is the industry standard.

Route A: Standard Diazotization (The "Gold Standard")

This route is robust but generates explosive diazonium intermediates.

- Precursor: 3-Iodoaniline (commercially cheap).
- Diazotization: React with NaNO_2/HCl at 0°C to form the diazonium salt.
- Azidation: Nucleophilic displacement with Sodium Azide (NaN_3).

Route B: Oxidative Hydrazination (The "Safety" Route)

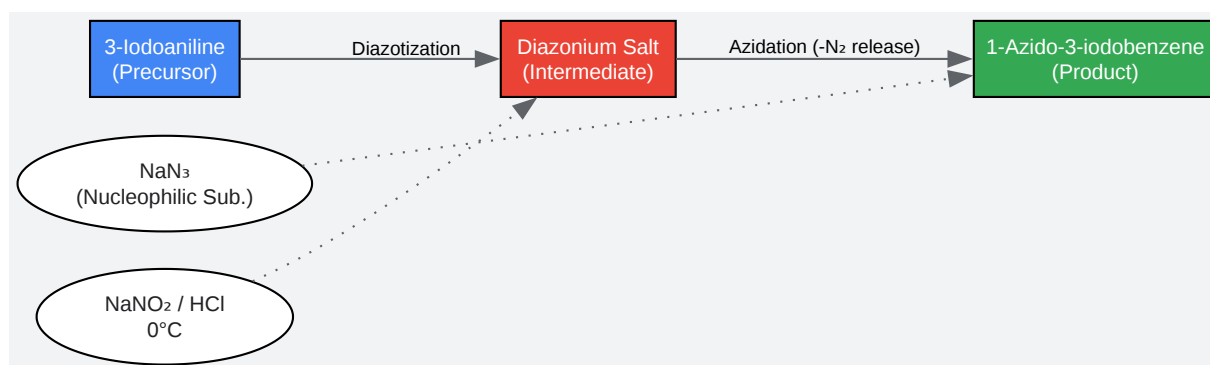
For labs restricting NaN_3 use, an alternative involves reacting aryl hydrazines with mild oxidants, though Route A is higher yielding for this specific substrate.

Experimental Workflow: Route A

- Step 1: Dissolve 3-iodoaniline (1 eq) in 6 M HCl at 0°C .
- Step 2: Add NaNO_2 (1.1 eq) dropwise. Critical: Keep $T < 5^\circ\text{C}$ to prevent diazonium decomposition (phenol formation).[1]
- Step 3: Stir for 30 min. Remove excess nitrous acid with urea (optional but recommended).

- Step 4: Add NaN_3 (1.2 eq) slowly. Hazard: Evolution of HN_3 gas possible; use efficient ventilation.
- Step 5: Extract with Et_2O , wash with NaOH (to remove phenols), dry, and concentrate without heat.

Visualization: Synthesis Logic



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Caption: Figure 1. Standard Sandmeyer-type synthesis pathway converting 3-iodoaniline to the target azide via a diazonium intermediate.

Part 5: Applications in Drug Discovery

The true value of **1-Azido-3-iodobenzene** is its ability to serve as a bifunctional linker.

Photoaffinity Labeling (PAL)

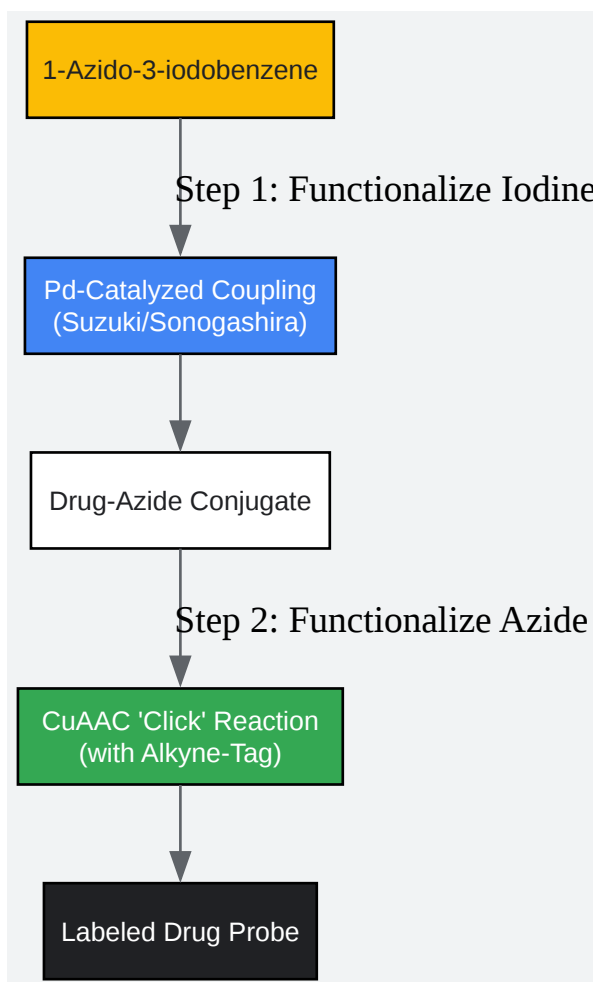
Upon UV irradiation (~254-300 nm), the azide expels nitrogen to form a highly reactive nitrene. This nitrene can insert into C-H or N-H bonds of a nearby protein, covalently "locking" a drug molecule to its target. The iodine atom can then be used for heavy-atom mapping or further functionalization.

Modular Library Synthesis

- Handle A (Iodine): Used first in robust cross-coupling (e.g., Sonogashira with an alkyne-drug scaffold).

- Handle B (Azide): Left latent until the final step, where it is "clicked" to a fluorophore or biotin tag.

Visualization: Bifunctional Workflow



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Caption: Figure 2. Sequential functionalization strategy utilizing the orthogonal reactivity of iodine (cross-coupling) and azide (click chemistry).

Part 6: Handling & Safety Protocols (Trustworthiness)

Warning: Organic azides are potentially explosive. The ratio of Carbon to Nitrogen (C/N) is a key safety metric.

- Rule of Thumb:
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- For **1-Azido-3-iodobenzene** (C₆H₄IN₃): (6 carbons) / 3 nitrogens = 2.0.
- Verdict: This falls below the safe ratio of 3.0, meaning it is high energy. However, the heavy iodine atom adds significant mass, reducing volatility and "tamping" the explosivity relative to lighter azides.

Mandatory Safety SOP

- Shielding: Always work behind a blast shield.
- Solvents: Never concentrate to dryness. Keep in solution (e.g., DCM, Ether) whenever possible.
- Tools: Use Teflon or glass spatulas. Avoid metal spatulas (risk of friction ignition or formation of heavy metal azides if free HN₃ is present).
- Waste: Quench excess azide with weak acid/nitrite or specific commercial quenchers before disposal. Do not pour down the drain (reacts with copper/lead pipes).

References

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- Smith, P. A. S. (1984). "Aryl and Heteroaryl Azides." *Azides and Nitrenes*, Academic Press.

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Sources

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